

An In-depth Technical Guide to 6-(Trifluoromethyl)nicotinonitrile

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Compound of Interest

Compound Name: 6-(Trifluoromethyl)nicotinonitrile

Cat. No.: B1303340

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information on the chemical properties of **6-(Trifluoromethyl)nicotinonitrile**, a heterocyclic compound of interest in medicinal chemistry and material science.

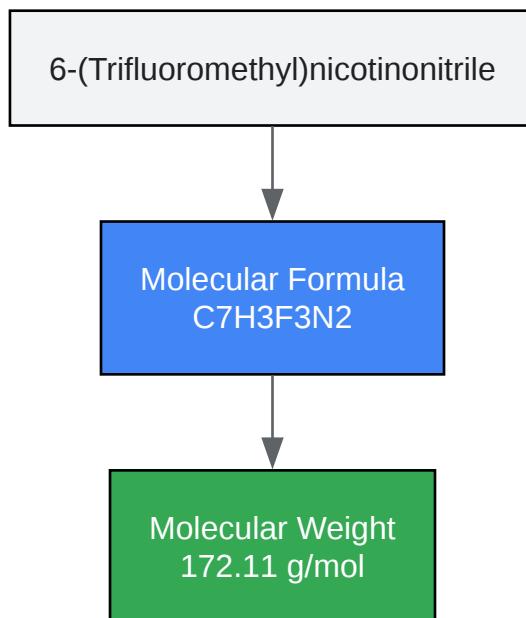
Core Molecular Data

The fundamental molecular characteristics of **6-(Trifluoromethyl)nicotinonitrile** are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value
Molecular Formula	C ₇ H ₃ F ₃ N ₂ [1] [2] [3]
Molecular Weight	172.11 g/mol [1] [2] [4]
CAS Number	216431-85-5 [2]

Logical Relationship of Molecular Identifiers

The following diagram illustrates the relationship between the compound's common name, its empirical formula, and its calculated molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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